

# Commercial Availability and Analytical Applications of Barnidipine-d5: A Technical Guide

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## Compound of Interest

Compound Name: **Barnidipine-d5**

Cat. No.: **B12371404**

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the commercial availability of **Barnidipine-d5**, a deuterated analog of the calcium channel blocker Barnidipine. It also details its primary application as an internal standard in bioanalytical methods for the quantification of Barnidipine in biological matrices. This document is intended to serve as a valuable resource for researchers and professionals involved in drug metabolism, pharmacokinetics, and clinical trial sample analysis.

## Commercial Suppliers and Availability

**Barnidipine-d5** is available from several commercial suppliers, primarily as a research chemical. It is most commonly supplied as **Barnidipine-d5** hydrochloride. The availability, purity, and offered quantities vary between suppliers. A summary of this information is presented in Table 1 for easy comparison. Researchers are advised to contact the suppliers directly for the most current pricing and availability information.

Table 1: Commercial Suppliers of **Barnidipine-d5**

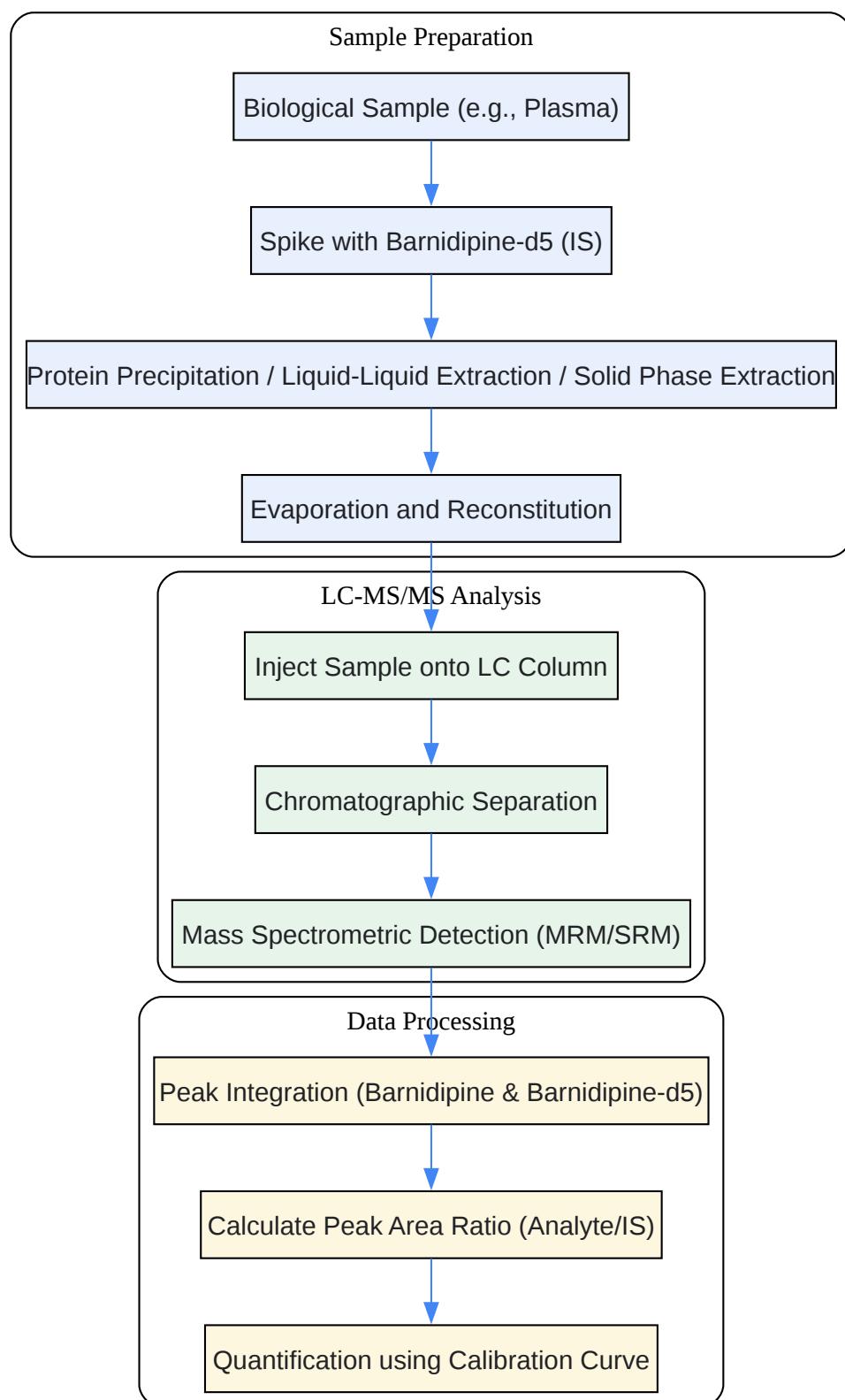
Supplier	Product Name	Catalog Number	CAS Number	Purity	Available Pack Sizes
MedChemExpress	Barnidipine-d5 hydrochloride	HY-111165S	Not Specified	>98%	1 mg
Achemtek	Barnidipine D5	ARD181761D 5	104713-75-9 (Unlabeled)	98+%	Inquire for details
TargetMol	Barnidipine-d5	TMIH-0107	104713-75-9 (Unlabeled)	>98%	1 mg, 5 mg, 10 mg, 25 mg
Simson Pharma Limited	Barnidipine D5	B400005	2771469-19-1	Not Specified	Custom Synthesis
Simson Pharma Limited	Barnidipine D5 Hydrochloride	B400001	Not Specified	Not Specified	Custom Synthesis
Clearsynth	Barnidipine-d5 Hydrochloride	CS-O-06434	104757-53-1 (Unlabeled)	Not Specified	1 mg, 5 mg, 10 mg, 25 mg, 50 mg, 100 mg
Acanthus Research	Barnidipine-D5	BAR-16-001	104713-75-9 (unlabeled)	Not Specified	Made to Order
Bertin Bioreagent	Barnidipine-d5 (hydrochloride)	33609	Not Specified	Not Specified	1 mg, 5 mg
Cayman Chemical	Barnidipine-d5 (hydrochloride)	33609	Not Specified	≥98%	1 mg, 5 mg
MedKoo Biosciences	Barnidipine-d5 HCl	592864	Not Specified	>98%	1 mg, 5 mg

# Application as an Internal Standard in Bioanalysis

The primary and critical application of **Barnidipine-d5** is as an internal standard (IS) for the quantitative analysis of Barnidipine in biological samples, most notably in human plasma, using liquid chromatography-tandem mass spectrometry (LC-MS/MS).<sup>[1]</sup> The use of a stable isotope-labeled internal standard like **Barnidipine-d5** is the gold standard in quantitative mass spectrometry as it helps to correct for variability in sample preparation and matrix effects, thereby ensuring high accuracy and precision of the analytical method.<sup>[1][2]</sup>

## General Experimental Workflow

The general workflow for the quantification of Barnidipine in a biological matrix using **Barnidipine-d5** as an internal standard is depicted in the following diagram.



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Caption: Workflow for Barnidipine quantification using **Barnidipine-d5** as an IS.

# Detailed Experimental Protocol: LC-MS/MS Quantification of Barnidipine in Human Plasma

The following protocol is a representative method for the quantification of Barnidipine in human plasma using **Barnidipine-d5** as an internal standard. This method is adapted from established bioanalytical procedures.[\[1\]](#)

## Materials and Reagents

- Barnidipine reference standard
- **Barnidipine-d5** internal standard
- Human plasma (blank)
- Methanol (HPLC or LC-MS grade)
- Acetonitrile (HPLC or LC-MS grade)
- Formic acid
- Ortho-phosphoric acid
- Water (deionized or Milli-Q)
- Solid Phase Extraction (SPE) cartridges (e.g., Bond Elute Plexa)

## Preparation of Standard and Quality Control (QC) Samples

- Stock Solutions: Prepare primary stock solutions of Barnidipine and **Barnidipine-d5** in a suitable organic solvent, such as methanol, at a concentration of 1 mg/mL.
- Working Solutions: Prepare serial dilutions of the Barnidipine stock solution with a mixture of methanol and water to create working solutions for calibration curve standards and quality control samples.

- Internal Standard Working Solution: Prepare a working solution of **Barnidipine-d5** at an appropriate concentration.
- Calibration Curve and QC Samples: Spike blank human plasma with the Barnidipine working solutions to prepare calibration standards at various concentrations (e.g., 5 pg/mL to 8000 pg/mL).<sup>[1]</sup> Similarly, prepare QC samples at low, medium, and high concentrations.

## Sample Preparation (Solid Phase Extraction)

- Aliquot 500 µL of plasma sample (blank, calibration standard, QC, or unknown sample) into a clean tube.
- Add 50 µL of the **Barnidipine-d5** internal standard working solution to each sample (except for the blank matrix).
- Vortex the samples.
- Add 500 µL of 2% ortho-phosphoric acid in water and vortex again.
- Condition an SPE cartridge with methanol followed by water.
- Load the prepared plasma sample onto the conditioned SPE cartridge.
- Wash the cartridge with an appropriate solvent (e.g., methanol:water mixture).
- Elute Barnidipine and **Barnidipine-d5** from the cartridge using an organic solvent like acetonitrile.
- Evaporate the eluate to dryness under a stream of nitrogen.
- Reconstitute the residue in a suitable mobile phase for injection into the LC-MS/MS system.

## LC-MS/MS Conditions

- LC System: A high-performance liquid chromatography (HPLC) or ultra-high-performance liquid chromatography (UHPLC) system.
- Column: A reverse-phase C18 column is commonly used.<sup>[3]</sup>

- Mobile Phase: A gradient elution using a mixture of an aqueous phase (e.g., 0.1% formic acid in water) and an organic phase (e.g., 0.1% formic acid in methanol or acetonitrile).[4]
- Flow Rate: Dependent on the column dimensions, typically in the range of 0.3-0.6 mL/min.
- Injection Volume: Typically 5-20  $\mu$ L.
- Mass Spectrometer: A triple quadrupole mass spectrometer equipped with an electrospray ionization (ESI) or atmospheric pressure chemical ionization (APCI) source.[3]
- Ionization Mode: Positive ion mode is generally used for Barnidipine.
- Detection Mode: Multiple Reaction Monitoring (MRM) or Selected Reaction Monitoring (SRM). The specific precursor-to-product ion transitions for Barnidipine and **Barnidipine-d5** need to be optimized.

## Data Analysis

- Integrate the chromatographic peaks for Barnidipine and **Barnidipine-d5**.
- Calculate the peak area ratio of Barnidipine to **Barnidipine-d5**.
- Construct a calibration curve by plotting the peak area ratio against the nominal concentration of the calibration standards. A linear regression with appropriate weighting (e.g.,  $1/x^2$ ) is typically used.[1]
- Determine the concentration of Barnidipine in the QC and unknown samples by interpolating their peak area ratios from the calibration curve.

## Signaling Pathways

Barnidipine is a dihydropyridine calcium channel blocker.[1] Its therapeutic effect is achieved by inhibiting the influx of extracellular calcium ions through L-type calcium channels in vascular smooth muscle cells. This leads to vasodilation and a subsequent reduction in blood pressure. The primary role of **Barnidipine-d5** is not to interact with these signaling pathways but to serve as a stable, non-interfering internal standard for the accurate quantification of the active drug, Barnidipine. The following diagram illustrates the logical relationship in its application.



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Caption: Role of Barnidipine vs. **Barnidipine-d5**.

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## References

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